

Application of Gka-50 in high-throughput screening for glucokinase activators.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gka-50

Cat. No.: B041499

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Application Note & Protocol

Introduction

Glucokinase (GK), a key enzyme in glucose metabolism, acts as a glucose sensor in pancreatic β -cells and hepatocytes, regulating insulin secretion and hepatic glucose uptake. Its central role in glucose homeostasis makes it an attractive therapeutic target for type 2 diabetes. Glucokinase activators (GKAs) are small molecules that allosterically activate GK, leading to increased glucose phosphorylation and subsequent physiological effects, such as enhanced insulin secretion and reduced blood glucose levels. High-throughput screening (HTS) is a critical tool for the discovery of novel and potent GKAs.

GKA-50 is a potent, well-characterized glucokinase activator that serves as an excellent reference compound in HTS campaigns. With a reported EC₅₀ of approximately 33 nM for glucokinase activation, **GKA-50** provides a robust positive control for assay development, validation, and screening.^{[1][2]} This document provides detailed protocols and application notes for the use of **GKA-50** in both biochemical and cell-based HTS assays for the discovery of novel glucokinase activators.

GKA-50: A Potent Glucokinase Activator

GKA-50 is a small molecule that binds to an allosteric site on the glucokinase enzyme, inducing a conformational change that increases the enzyme's affinity for glucose and enhances its catalytic activity.[3] This mechanism of action leads to a potentiation of glucose-stimulated insulin secretion from pancreatic β -cells and an increase in glucose uptake and glycogen synthesis in the liver.

Chemical and Physical Properties of GKA-50

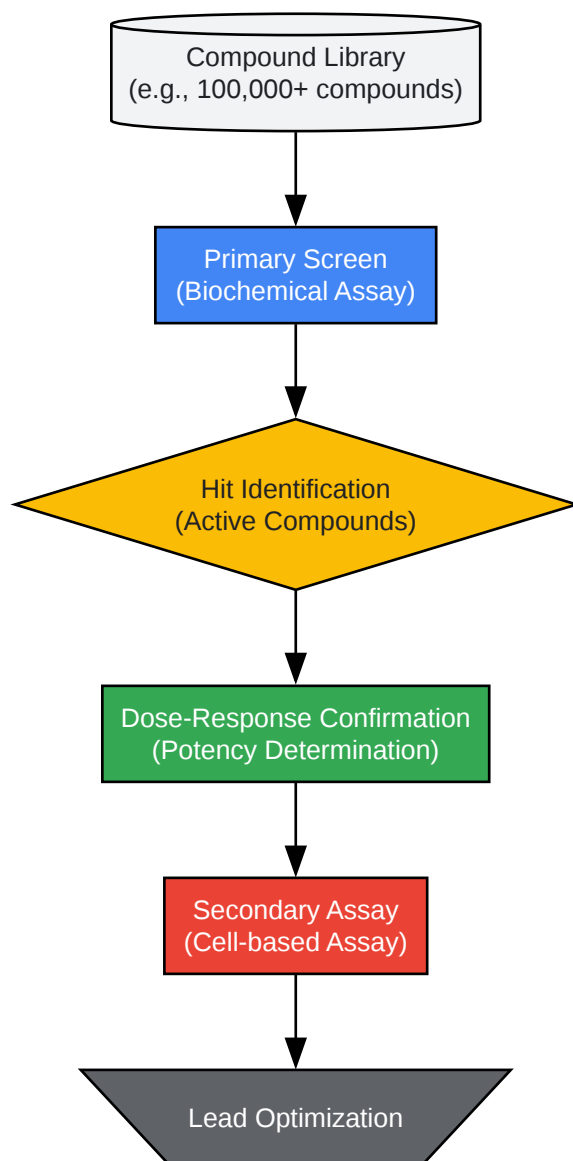
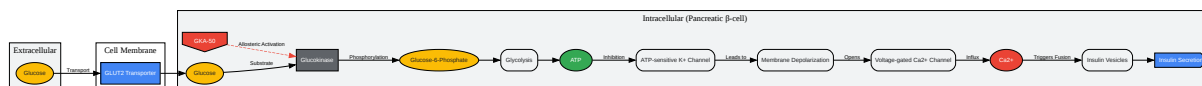
Property	Value	Reference
Molecular Weight	464.51 g/mol	[1]
Formula	C ₂₆ H ₂₈ N ₂ O ₆	
CAS Number	851884-87-2	
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at -20°C	

Biological Activity of GKA-50

Parameter	Value	Cell/Enzyme System	Reference
EC ₅₀ (Glucokinase Activation)	33 nM	Recombinant Human Glucokinase	[1][2]
EC ₅₀ (Insulin Secretion)	65 nM	INS-1 Cells	[2]
EC ₅₀ (Cell Proliferation)	1-2 μ M	INS-1 Cells	[2]

Glucokinase Signaling Pathway

The activation of glucokinase by compounds like **GKA-50** initiates a cascade of events within the pancreatic β -cell, ultimately leading to insulin secretion. The following diagram illustrates this key signaling pathway.



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- To cite this document: BenchChem. [Application of Gka-50 in high-throughput screening for glucokinase activators.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041499#application-of-gka-50-in-high-throughput-screening-for-glucokinase-activators]

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